

chlorobutanol hemihydrate water solubility issues

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Compound Focus: Chlorobutanol Hemihydrate

CAS No.: 6001-64-5

Cat. No.: S1492008

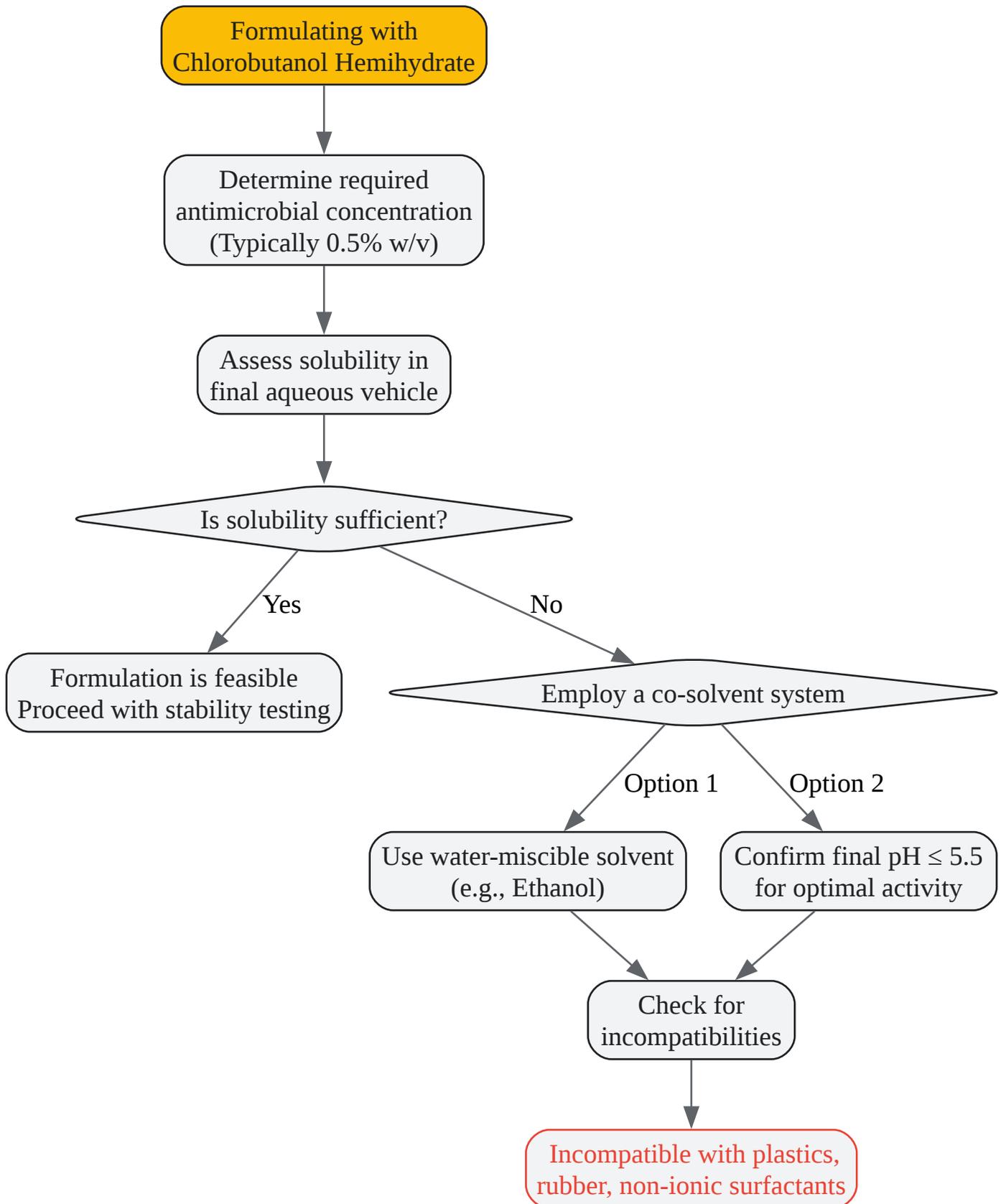
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Solubility Profile of Chlorobutanol Hemihydrate

Solvent	Solubility	Notes & Practical Implications
Water	Slightly Soluble [1] [2] [3]	Key factor for formulation challenges. Solubility may be insufficient for target concentrations.
Ethanol (96%)	Very Soluble [2] [3]	Primary solvent for preparing stock solutions; suitable for non-aqueous preparations [1].
Glycerol (85%)	Soluble [2]	Useful in specific formulation contexts.
Chloroform, Ether, Volatile Oils	Soluble [1] [3]	Common solvents for dissolution.

Formulation Strategies and Experimental Guidance

To overcome water solubility limitations, you can employ co-solvents and carefully control solution conditions. The following diagram outlines the decision-making workflow for developing a formulation with **chlorobutanol hemihydrate**.



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Using Co-solvents

For aqueous-based formulations, a water-miscible co-solvent like **ethanol** is the most common and effective strategy [1] [3]. You can first dissolve **chlorobutanol hemihydrate** in a small volume of ethanol (96%) to create a concentrated stock solution, then incorporate this solution into the main aqueous vehicle with continuous stirring to ensure uniform distribution.

Optimizing Antimicrobial Activity

The antimicrobial activity of **chlorobutanol hemihydrate** is highly dependent on pH [1] [3]. Its effectiveness decreases significantly when the **pH is greater than 5.5** [1] [3]. You must measure and adjust the final formulation's pH to fall at or below 5.5 to ensure preservative efficacy.

Critical Incompatibilities and Safety

Be aware of the following issues that can impact your formulation's stability and safety:

- **Material Incompatibilities:** **Chlorobutanol hemihydrate** is incompatible with plastic containers, rubber stoppers, and certain polymers due to adsorption, which can reduce the available concentration [3]. Use glass containers whenever possible.
- **Chemical Incompatibilities:** Its activity can be reduced by **non-ionic surfactants** (e.g., Tween 80) and carboxymethyl cellulose [3]. It is also acidic and may be incompatible with alkaline drugs or specific compounds like menthol and thymol [3].
- **Handling and Toxicity Notes:** While widely used, especially in ophthalmic preparations, animal studies have shown it can be harmful to the eyes [3]. In laboratory settings, it is classified as harmful if ingested (H302) [2].

Frequently Asked Questions (FAQs)

What is the typical working concentration for chlorobutanol hemihydrate as a preservative?

The commonly used and effective concentration is **0.5% (weight/volume)** [1] [3].

Is the antimicrobial action bactericidal or bacteriostatic?

Its antibacterial activity is **bacteriostatic** (inhibits growth) rather than bactericidal (killing) [1] [3].

Can I directly add the powder to my aqueous solution?

Direct addition to water is not recommended due to its poor solubility. The standard protocol is to **dissolve it first in a small amount of ethanol** (or another suitable solvent), and then add this solution to the main aqueous vehicle.

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References

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